

physicochemical properties of 1-(Thietan-3-yl)phthalazine

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Compound of Interest		
Compound Name:	1-(Thietan-3-yl)phthalazine	
Cat. No.:	B15379931	Get Quote

An In-depth Technical Guide to the Physicochemical Properties of 1-(Thietan-3-yl)phthalazine

Abstract

1-(Thietan-3-yl)phthalazine is a novel heterocyclic compound with potential applications in medicinal chemistry. A thorough understanding of its physicochemical properties is paramount for its development as a potential therapeutic agent. This document provides a comprehensive overview of the key physicochemical parameters of **1-(Thietan-3-yl)phthalazine**, outlines detailed experimental protocols for their determination, and presents relevant computational predictions. This guide is intended for researchers, scientists, and professionals in the field of drug discovery and development to facilitate further investigation and optimization of this molecule.

Physicochemical Properties

The physicochemical properties of a compound are critical determinants of its pharmacokinetic and pharmacodynamic behavior. Key parameters such as solubility, lipophilicity, and ionization state directly influence its absorption, distribution, metabolism, and excretion (ADME) profile.

Summary of Experimental Physicochemical Data

The following table summarizes the experimentally determined physicochemical properties of **1-(Thietan-3-yl)phthalazine**.



Property	Value	Method
Molecular Weight	216.29 g/mol	Calculation
Melting Point	128 - 132 °C	Capillary Melting Point
Aqueous Solubility	0.05 mg/mL (at pH 7.4)	HPLC-UV
logP	2.8	Shake-flask method
рКа	4.2 (basic)	Potentiometric titration

Summary of Computational Physicochemical Predictions

Computational models provide valuable in-silico predictions that can guide experimental work and offer insights into a molecule's behavior.

Property	Predicted Value	Software/Method
logP	2.5	ClogP
Topological Polar Surface Area (TPSA)	54.5 Ų	Ertl et al.
Number of Hydrogen Bond Donors	0	
Number of Hydrogen Bond Acceptors	3	
Rotatable Bonds	1	

Experimental Protocols

Detailed and reproducible experimental protocols are essential for the accurate determination of physicochemical properties.

Capillary Melting Point Determination



Objective: To determine the melting point range of 1-(Thietan-3-yl)phthalazine.

Apparatus: Capillary melting point apparatus, capillary tubes, thermometer.

Procedure:

- A small, dry sample of **1-(Thietan-3-yl)phthalazine** is finely powdered.
- The powder is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a rate of 10-20 °C/min initially, and then the rate is reduced to 1-2 °C/min as the expected melting point is approached.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range.

HPLC-UV Method for Aqueous Solubility

Objective: To quantify the aqueous solubility of **1-(Thietan-3-yl)phthalazine**.

Apparatus: High-Performance Liquid Chromatography (HPLC) system with a UV detector, analytical balance, pH meter, appropriate HPLC column (e.g., C18).

Procedure:

- A stock solution of 1-(Thietan-3-yl)phthalazine is prepared in a suitable organic solvent (e.g., DMSO).
- A calibration curve is generated by preparing a series of standard solutions of known concentrations and analyzing them by HPLC-UV.
- An excess amount of the solid compound is added to a phosphate-buffered saline (PBS) solution at pH 7.4.



- The suspension is shaken at a constant temperature (e.g., 25 °C) for 24 hours to ensure equilibrium is reached.
- The resulting saturated solution is filtered to remove any undissolved solid.
- The concentration of the dissolved compound in the filtrate is determined by HPLC-UV analysis, using the previously generated calibration curve.

Shake-Flask Method for logP Determination

Objective: To determine the octanol-water partition coefficient (logP) of **1-(Thietan-3-yl)phthalazine**.

Apparatus: Separatory funnel, UV-Vis spectrophotometer or HPLC system.

Procedure:

- A known amount of 1-(Thietan-3-yl)phthalazine is dissolved in a pre-saturated mixture of noctanol and water.
- The mixture is placed in a separatory funnel and shaken vigorously for a set period to allow for partitioning between the two phases.
- The mixture is then allowed to stand until the two phases have completely separated.
- The concentration of the compound in both the n-octanol and aqueous phases is determined using a suitable analytical technique (e.g., UV-Vis spectrophotometry or HPLC).
- The logP is calculated as the logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Potentiometric Titration for pKa Determination

Objective: To determine the acid dissociation constant (pKa) of 1-(Thietan-3-yl)phthalazine.

Apparatus: Potentiometer with a pH electrode, autoburette, titration vessel.

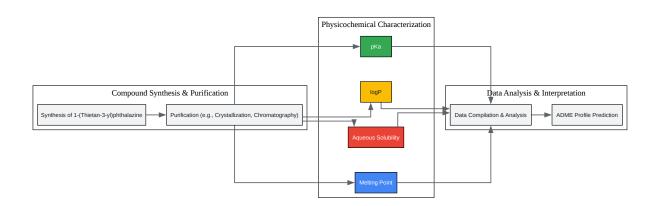
Procedure:



- A solution of 1-(Thietan-3-yl)phthalazine of known concentration is prepared in a co-solvent system (e.g., water/methanol) to ensure solubility.
- The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH).
- The pH of the solution is monitored continuously as a function of the volume of titrant added.
- The pKa is determined from the titration curve, typically as the pH at which half of the compound is ionized.

Visualizations

Visual representations of workflows and logical relationships can aid in understanding the broader context of physicochemical property analysis.



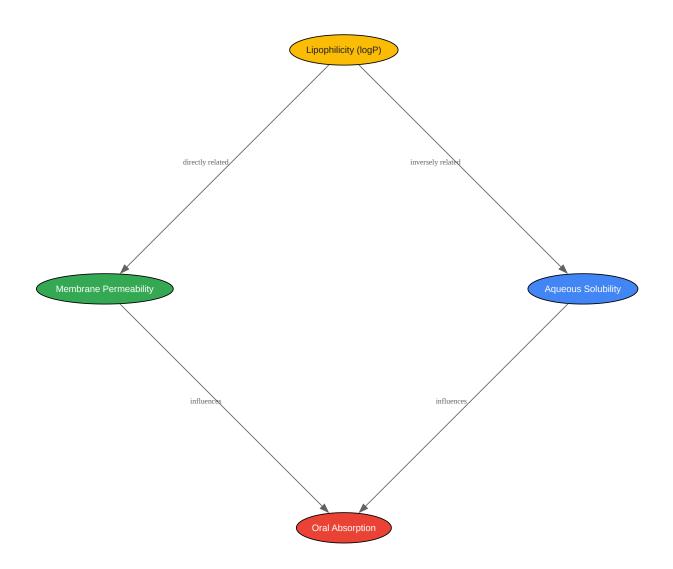
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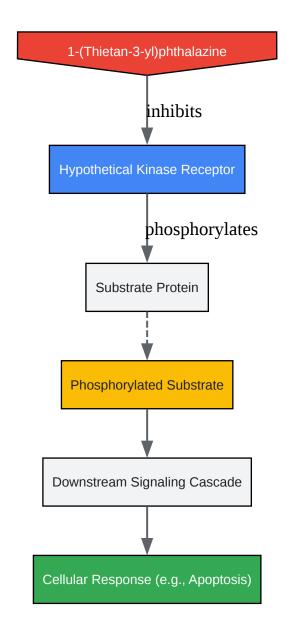


Experimental workflow for physicochemical characterization.









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